

handling air-sensitive reactions 3-Nitrobenzene-1,2-diol

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Compound Focus: 3-Nitrobenzene-1,2-diol

CAS No.: 6665-98-1

Cat. No.: S616459

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3-Nitrobenzene-1,2-diol: Basic Properties

The following data is compiled from chemical suppliers' catalogs to help you identify the compound and plan your experiments [1] [2].

Property	Value
CAS Number	6665-98-1
Molecular Formula	C ₆ H ₅ NO ₄
Molecular Weight	155.11 g/mol
IUPAC Name	3-nitro-1,2-benzenediol
Melting Point	85 - 86 °C
Physical Form	Solid
Purity	95% (Available)

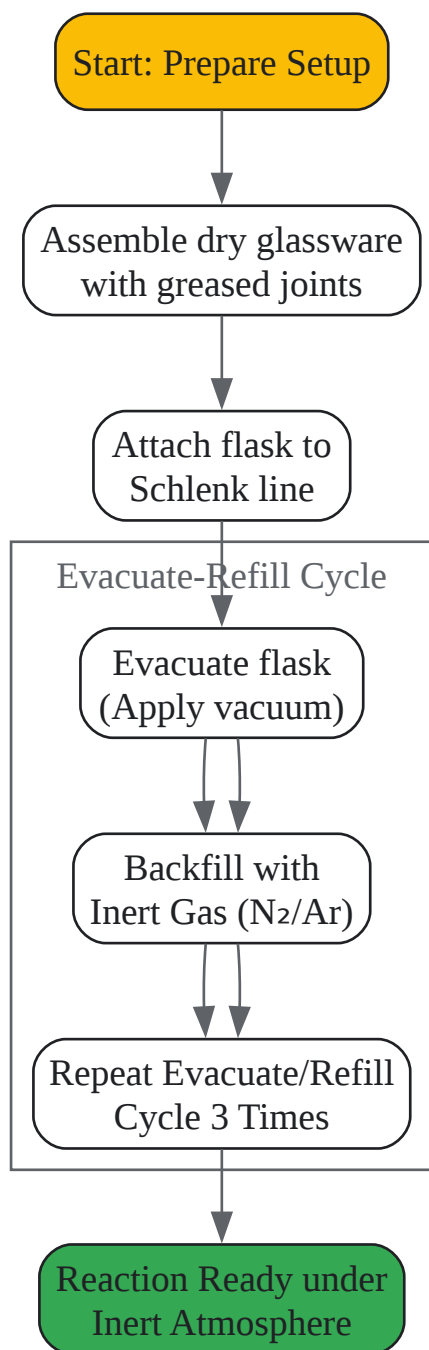
It is important to note that while the compound's basic properties are listed, the provided search results do not contain explicit information detailing its specific sensitivity to air or moisture. Therefore, employing air-sensitive techniques is a prudent measure to ensure the compound's stability and the success of your reactions [3] [4].

Fundamentals of Air-Sensitive Chemistry

For handling compounds that may react with oxygen (O_2), water (H_2O), or carbon dioxide (CO_2), specialized equipment and methods are essential. The core system for this is a vacuum/inert gas manifold, commonly known as a **Schlenk line** [4].

- **Purpose:** It allows you to handle compounds and perform reactions under a controlled inert atmosphere, typically of nitrogen or argon [4].
- **Key Components:** A standard Schlenk line consists of a dual manifold (one for inert gas and one for vacuum), a gas inlet and outlet (fitted with a bubbler to monitor flow), a vacuum pump, and one or more cold traps to protect the pump from solvents [4].
- **Essential Glassware:** Specially adapted glassware like Schlenk flasks with side arms are used. All ground-glass joints must be lightly greased to ensure an air-tight seal [4].

The diagram below illustrates the workflow for setting up and using a Schlenk line for a typical air-sensitive reaction.



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Isolation of Air-Sensitive Products

After the reaction is complete, isolating your product without exposing it to air requires specific techniques.

Solvent Removal

The most common isolation method is removing the solvent under vacuum.

- **Cold Trap:** Always use a cold trap submerged in liquid nitrogen between your flask and the vacuum pump to prevent solvents from damaging the pump [3].
- **Preventing Bump:** Solvent can "bump" during evaporation. To minimize product loss, gently swirl the flask to redissolve any product that splashes onto the sides [3].
- **Handling Powder:** Once the solvent is removed, scrape the solid product from the flask under a positive flow of inert gas. If the product is a fine powder, reduce the gas flow slightly or use a septum with a slit to prevent the powder from blowing away [3].

Filtration Techniques

To isolate a solid product or remove a solid by-product, you can use these filtration methods under an inert atmosphere [3]:

- **Filtration with a Cannula:** A cannula fitted with a homemade filter (a glass tube with filter paper secured by Teflon tape) is used. This allows you to transfer the solution to a new flask, leaving the solid behind. The solid can then be washed with a small amount of fresh solvent [3].
- **Filtration with a Filter Stick:** This specialized glassware features a sintered glass frit. The entire apparatus (reaction flask, filter stick, and receiving flask) is assembled, evacuated, and backfilled with inert gas. The setup is then inverted, allowing the solution to filter into the receiving flask, often aided by a slight vacuum [3].

Frequently Asked Questions

Here are solutions to some common problems you might encounter.

Problem	Possible Cause	Solution
Solvent "bumping" during removal	Rapid boiling under reduced pressure	Swirl flask to redissolve product; use room temp or slightly warm water bath for high-boiling solvents [3].

Problem	Possible Cause	Solution
Fine powder blowing out of flask	High inert gas flow over a low-density solid	Reduce gas flow rate; use a septum with slit for spatula access to contain powder [3].
Difficulty attaching tubing to glassware	Tight fit	Use a wiggling motion (not twisting); gently heat tubing or dip end in acetone for 10s to soften [4].

Key Safety Reminders

Working with Schlenk lines involves specific hazards. Always be aware of:

- **Condensed Gases:** Liquid oxygen can condense in cold traps, creating a fire or explosion hazard. Use the correct coolants and never seal a trap closed [4].
- **Implosion and Explosion Risks:** Ensure glassware is in good condition and understand the pressure limits of your system [4].

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References

1. 3-Nitrobenzene-1,2-diol [synquestlabs.com]
2. 3-nitrobenzene-1,2-diol | 6665-98-1 [sigmaaldrich.com]
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4. Tips and Tricks for the Lab: Air-Sensitive Techniques (1) [chemistryviews.org]

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